

physical and chemical properties of 2-Methoxyethyl acetoacetate

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Compound of Interest

Compound Name: 2-Methoxyethyl acetoacetate

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An In-depth Technical Guide to 2-Methoxyethyl Acetoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Methoxyethyl acetoacetate** (2-MEAA). It includes detailed information on its synthesis, analytical characterization, chemical reactivity, and applications, with a focus on data presentation in structured tables and detailed experimental protocols.

Core Physical and Chemical Properties

2-Methoxyethyl acetoacetate is a β -keto ester characterized by the presence of both an ester and a ketone functional group. This structure imparts unique reactivity, making it a versatile intermediate in organic synthesis.

Physical Properties

A summary of the key physical properties of **2-Methoxyethyl acetoacetate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₄	[1][2]
Molecular Weight	160.17 g/mol	[1]
Appearance	Colorless to light yellowish liquid	[2]
Boiling Point	120 °C at 20 mmHg	
Density	1.09 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.434	
Flash Point	103 °C (217.4 °F) - closed cup	
Water Solubility	100 g/L at 20 °C	[2]

Spectroscopic Data

The structural features of **2-Methoxyethyl acetoacetate** can be confirmed using various spectroscopic techniques.

- ¹H NMR: Proton NMR spectra are available and can be used for structural confirmation.[3]
- ¹³C NMR: The carbon spectrum provides evidence for the different carbon environments within the molecule.[4]
- GC-MS: Gas Chromatography-Mass Spectrometry can be used to determine the purity and identify the fragmentation pattern of the molecule. The NIST library entry for 2-MEAA is 340507.[1]
- Infrared (IR) Spectroscopy: IR spectra will show characteristic peaks for the C=O (ester and ketone) and C-O-C (ether) functional groups.[2]

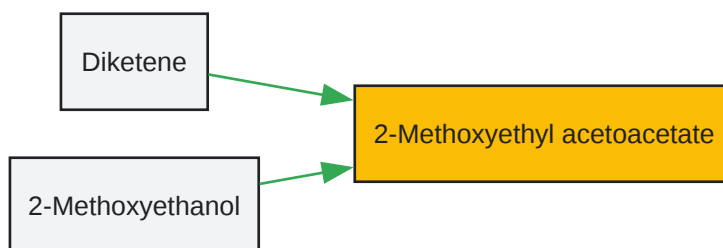
Synthesis of 2-Methoxyethyl Acetoacetate

There are two primary methods for the synthesis of **2-Methoxyethyl acetoacetate**: the reaction of diketene with 2-methoxyethanol and the transesterification of an alkyl acetoacetate.

Synthesis from Diketene and 2-Methoxyethanol

This is a common and efficient method for preparing acetoacetate esters.[5]

Reaction:



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Caption: Synthesis of 2-MEAA from Diketene.

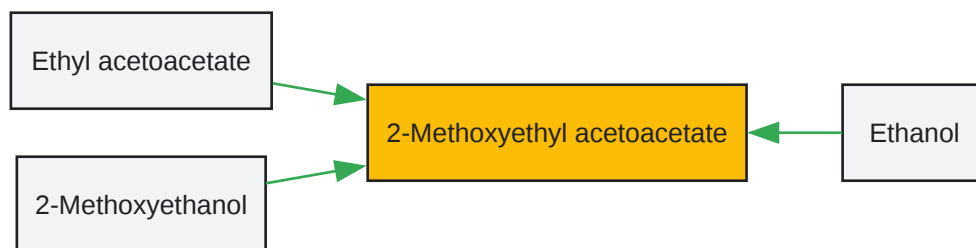
Experimental Protocol:

- To a reaction vessel equipped with a stirrer, thermometer, and addition funnel, add 2-methoxyethanol.
- Heat the 2-methoxyethanol to approximately 80-85 °C.[5]
- Add a catalytic amount of a basic catalyst, such as anhydrous sodium acetate.[5]
- Slowly add diketene dropwise to the heated 2-methoxyethanol over a period of 2.5 hours, maintaining the temperature between 60-115 °C.[5] The reaction is exothermic.
- After the addition is complete, continue stirring the mixture for an additional 30 minutes.[5]
- The crude product can then be purified by vacuum distillation. The fraction boiling at 120 °C/20 mmHg is collected.

Synthesis via Transesterification

This method involves the reaction of a more readily available acetoacetate ester, such as ethyl acetoacetate, with 2-methoxyethanol in the presence of a catalyst.[6]

Reaction:



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Caption: Transesterification Synthesis of 2-MEAA.

Experimental Protocol:

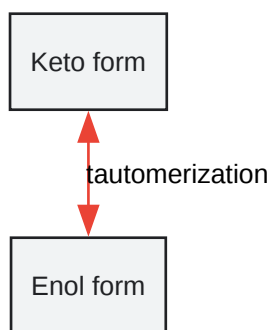
- Combine ethyl acetoacetate, 2-methoxyethanol, and a suitable catalyst (e.g., $\text{Na}_2\text{Si}_2\text{O}_5$, or a Lewis acid) in a round-bottom flask equipped with a distillation apparatus.[7]
- Heat the reaction mixture to reflux.[7]
- Continuously remove the ethanol byproduct by distillation to drive the equilibrium towards the formation of the desired product.[6]
- Monitor the reaction progress using a suitable analytical technique such as GC.
- Upon completion, the catalyst is removed by filtration, and the product is purified by vacuum distillation.

Chemical Reactivity and Applications

The reactivity of **2-Methoxyethyl acetoacetate** is dominated by the acetoacetate functional group, which exhibits keto-enol tautomerism and possesses an acidic α -proton.

Keto-Enol Tautomerism

Like other β -keto esters, 2-MEAA exists as an equilibrium mixture of its keto and enol tautomers. The enolate form is a potent nucleophile.[2]



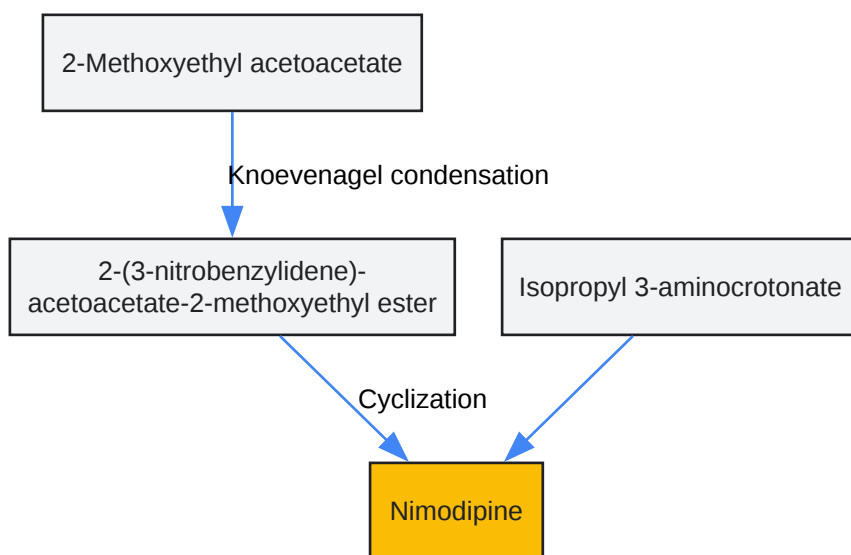
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Caption: Keto-Enol Tautomerism of 2-MEAA.

Use in Nimodipine Synthesis

2-Methoxyethyl acetoacetate is a key starting material in the synthesis of Nimodipine, a dihydropyridine calcium channel blocker.[8] The synthesis involves a Hantzsch-type pyridine synthesis.

Reaction Workflow:



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Caption: Synthesis of Nimodipine from 2-MEAA.

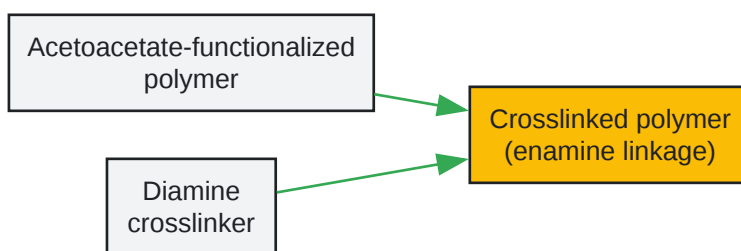
Experimental Protocol Outline (based on a patent for Nimodipine synthesis):[8]

- Step 1: Knoevenagel Condensation: React **2-Methoxyethyl acetoacetate** with 3-nitrobenzaldehyde in the presence of a base catalyst to form 2-(3-nitrobenzylidene)-acetoacetate-2-methoxyethyl ester.
- Step 2: Cyclization: The intermediate from Step 1 is reacted with isopropyl 3-aminocrotonate in a suitable solvent like a fatty alcohol.[8]
- The reaction mixture is heated to around 30-70 °C.[8]
- After the reaction is complete, the Nimodipine product is isolated and purified, often by crystallization.

Application in Polymer Chemistry: Crosslinking

The acetoacetate group in 2-MEAA can be incorporated into polymers and subsequently used for crosslinking reactions, particularly with amines, to form stable enamine linkages.[9][10] This is valuable in the formulation of coatings and adhesives.

Crosslinking Reaction:



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Caption: Crosslinking via Enamine Formation.

Experimental Protocol Outline:[9]

- An acetoacetate-functionalized polymer (e.g., a latex) is prepared.
- A diamine crosslinker, such as 1,6-hexanediamine, is added to the polymer dispersion.[9]
- The mixture is allowed to cure, often at ambient temperature, to form a crosslinked film.[9]

- The extent of crosslinking can be monitored by techniques such as FTIR spectroscopy.[11]

Biological Activity: A Note of Caution

Some sources suggest that **2-Methoxyethyl acetoacetate** may act as a calcium antagonist and inhibit the growth of HL-60 (human promyelocytic leukemia) cells. However, a thorough review of the scientific literature did not yield direct experimental evidence to substantiate these specific claims for **2-Methoxyethyl acetoacetate** itself.

It is noteworthy that the parent alcohol, 2-methoxyethanol (ethylene glycol monomethyl ether), is known to cause testicular toxicity, and some studies have shown that this toxicity can be mitigated by the administration of calcium channel blockers.[12] This suggests a potential link between the metabolic pathways of related compounds and calcium homeostasis, but does not provide direct evidence for **2-Methoxyethyl acetoacetate** acting as a calcium channel blocker.

Further research is required to validate the purported biological activities of **2-Methoxyethyl acetoacetate**.

Safety and Handling

2-Methoxyethyl acetoacetate is classified as a hazardous substance.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautions: Handle in a well-ventilated area, wear appropriate personal protective equipment (gloves, safety glasses, lab coat), and avoid inhalation, ingestion, and contact with skin and eyes.[2]

Conclusion

2-Methoxyethyl acetoacetate is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. Its synthesis is readily achievable through established methods, and its reactivity, particularly of the acetoacetate group, allows for its use in the production of pharmaceuticals like Nimodipine and in the crosslinking of polymers. While there are some mentions of its biological activity, these claims require further scientific

investigation and validation. Researchers and drug development professionals should handle this compound with appropriate safety precautions.

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